

## CAS number and molecular structure of betaionone epoxide

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Compound of Interest

Compound Name: beta-Ionone epoxide

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# An In-depth Technical Guide to Beta-Ionone Epoxide

This technical guide provides a comprehensive overview of **beta-ionone epoxide**, a significant compound in the flavor, fragrance, and pharmaceutical industries. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, synthesis, and spectral data.

## **Chemical Identity and Molecular Structure**

**Beta-ionone epoxide** is chemically known as 4-(2,2,6-trimethyl-7-oxabicyclo[4.1.0]hept-1-yl)-3-buten-2-one.[1][2] It is an apo carotenoid monoterpenoid, structurally related to beta-ionone with an epoxide group across the 5 and 6 positions of the cyclohexyl ring.[3]

Molecular Formula: C<sub>13</sub>H<sub>20</sub>O<sub>2</sub>[1][3][4][5]

Molecular Weight: 208.30 g/mol [1][3]

CAS Number: 23267-57-4[1][4][5]

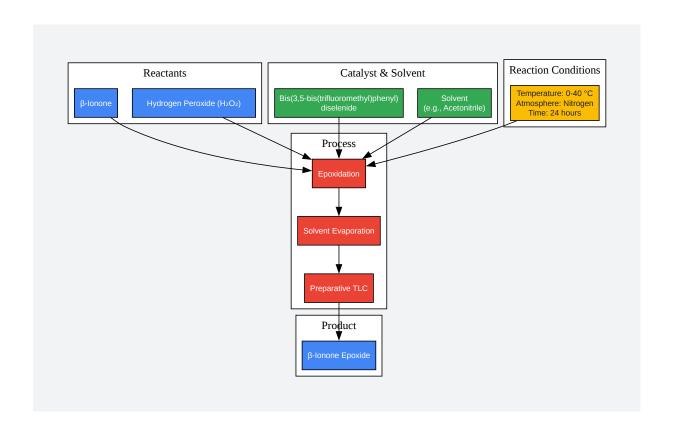
IUPAC Name: (E)-4-(2,2,6-trimethyl-7-oxabicyclo[4.1.0]heptan-1-yl)but-3-en-2-one[3]

Synonyms: 5,6-Epoxy- $\beta$ -ionone,  $\beta$ -Ionone 5,6-epoxide, 4-(1,2-Oxido-2,6,6-

trimethylcyclohexyl)-3-buten-2-one[3][4]



#### Molecular Structure:



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### References

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